

# Phenanthrene-d10: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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An In-depth Whitepaper on the Physical, Chemical, and Analytical Characteristics of Deuterated Phenanthrene

**Phenanthrene-d10**, the deuterated analogue of the polycyclic aromatic hydrocarbon (PAH) phenanthrene, serves as an indispensable tool for researchers, scientists, and drug development professionals. Its unique isotopic signature makes it an ideal internal standard for the highly sensitive and accurate quantification of PAHs in a multitude of complex matrices. This technical guide provides a thorough examination of the physical and chemical properties of **Phenanthrene-d10**, detailed experimental protocols for its application, and an overview of its synthesis and safety considerations.

## Core Physical and Chemical Characteristics

**Phenanthrene-d10** is a white to off-white solid at room temperature.<sup>[1][2]</sup> Its physical and chemical properties are summarized in the tables below, providing a clear reference for laboratory applications.

## General and Physical Properties

Property	Value	References
Appearance	White to off-white solid	[1][2]
Melting Point	98-100 °C	[1]
Boiling Point	340 °C	
Density	1.122 g/mL at 25 °C	
Solubility	Slightly soluble in Acetone, Chloroform, DMSO, and Methanol. Water solubility is 1.15 mg/L.	
Flash Point	9 °C	

## Chemical and Isotopic Properties

Property	Value	References
Chemical Formula	C <sub>14</sub> D <sub>10</sub>	
Molecular Weight	188.29 g/mol	
CAS Number	1517-22-2	
IUPAC Name	1,2,3,4,5,6,7,8,9,10-decadeuteriophenanthrene	
Synonyms	Perdeuteriophenanthrene, [2H10]Phenanthrene	
Isotopic Purity	Typically ≥98 atom % D	
Mass Shift	M+10	

## Synthesis and Isotopic Labeling

The synthesis of **Phenanthrene-d10** primarily involves the introduction of deuterium atoms into the phenanthrene molecule. While specific industrial synthesis methods are often proprietary, the general approach relies on hydrogen-deuterium exchange reactions. One common strategy

is isotopic exchange, where phenanthrene is treated with a deuterium source, such as heavy water ( $D_2O$ ), in the presence of a catalyst. Strong acids with a  $pK_a$  of less than or equal to 1 can be used to facilitate this exchange. Another approach involves de novo synthesis, building the phenanthrene molecule from smaller, already deuterated precursors. The efficiency of these methods is crucial for achieving high isotopic purity, which is a critical parameter for its use as an internal standard.

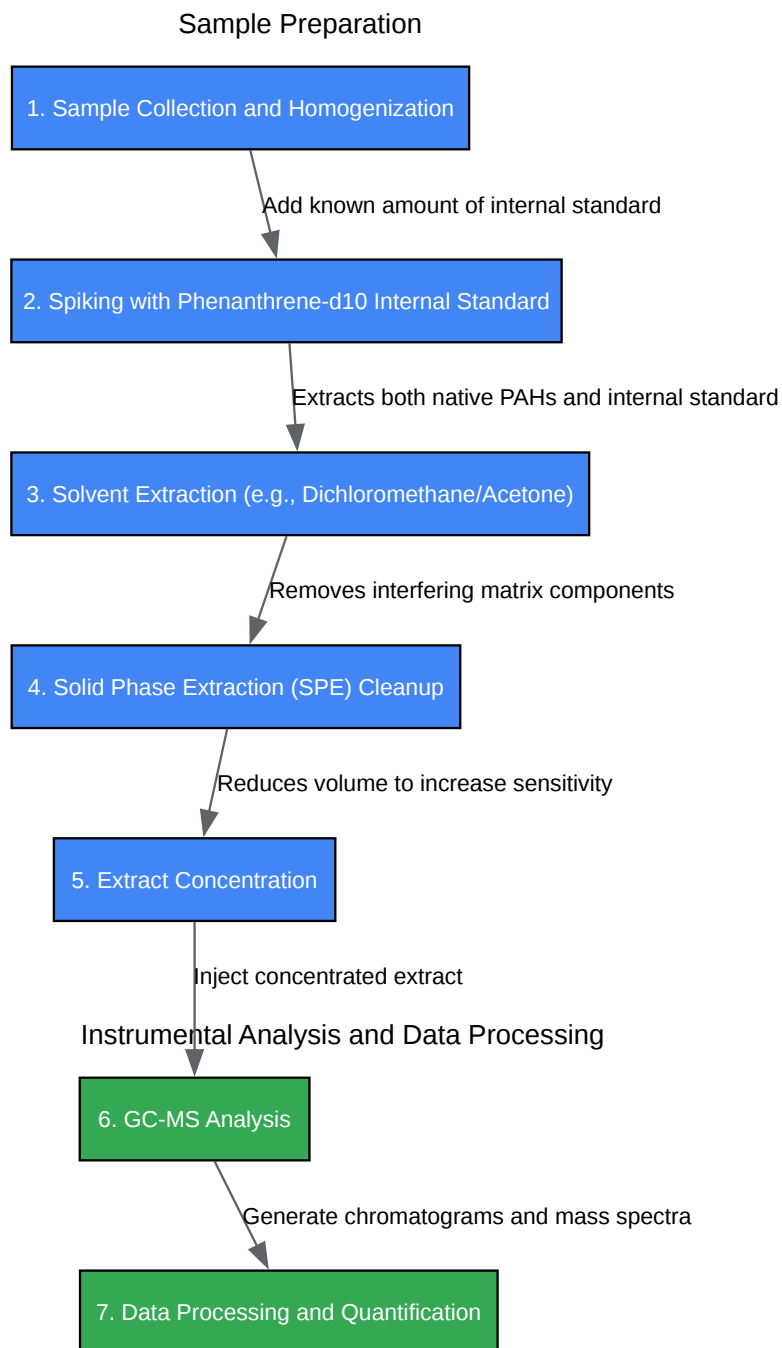
## Application in Analytical Chemistry: An Experimental Protocol

**Phenanthrene-d10** is extensively used as an internal standard in isotope dilution mass spectrometry for the precise quantification of phenanthrene and other PAHs in environmental and biological samples. The addition of a known amount of **Phenanthrene-d10** to a sample at the beginning of the analytical process allows for the correction of analyte loss during sample preparation and instrumental analysis, thereby ensuring high accuracy and precision.

Below is a detailed experimental protocol for the analysis of PAHs in a solid environmental matrix (e.g., soil, sediment) using Gas Chromatography-Mass Spectrometry (GC-MS) with **Phenanthrene-d10** as an internal standard.

## Experimental Workflow for PAH Analysis

Figure 1. Experimental Workflow for PAH Analysis using Phenanthrene-d10

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Caption: Figure 1. A schematic overview of the analytical workflow for the quantification of Polycyclic Aromatic Hydrocarbons (PAHs) utilizing **Phenanthrene-d10** as an internal standard, from sample collection to data analysis.

## Detailed Methodologies

### 1. Sample Preparation:

- **Extraction:** A representative sample (e.g., 5 grams of dried soil) is accurately weighed. A known amount of **Phenanthrene-d10** internal standard solution is added to the sample. The sample is then extracted with a suitable solvent system, such as a 1:1 mixture of dichloromethane and acetone, often using sonication or Soxhlet extraction to ensure efficient recovery of the PAHs.
- **Cleanup:** The resulting extract is often complex and contains interfering compounds from the matrix. A cleanup step, typically using solid-phase extraction (SPE) with silica or Florisil cartridges, is employed to remove these interferences. The PAHs are eluted from the SPE cartridge, leaving many of the interfering compounds behind.
- **Concentration:** The cleaned extract is then concentrated to a small volume (e.g., 1 mL) using a gentle stream of nitrogen or a rotary evaporator. This step is crucial for achieving the low detection limits required for trace environmental analysis.

### 2. Instrumental Analysis (GC-MS):

- **Gas Chromatography (GC) Conditions:**
  - **Column:** A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm I.D., 0.25 µm film thickness), is commonly used for the separation of PAHs.
  - **Injector:** A splitless injection is typically used to introduce the entire sample onto the column, maximizing sensitivity. The injector temperature is maintained at a high temperature (e.g., 270-320 °C) to ensure the volatilization of all PAHs.
  - **Oven Temperature Program:** A temperature gradient is used to separate the PAHs based on their boiling points. A typical program might start at a lower temperature (e.g., 60-80 °C) and ramp up to a final temperature of around 315-320 °C.
  - **Carrier Gas:** Helium is commonly used as the carrier gas at a constant flow rate.
- **Mass Spectrometry (MS) Conditions:**

- Ionization Mode: Electron Ionization (EI) is the standard ionization technique for PAH analysis.
- Acquisition Mode: To enhance sensitivity and selectivity, the mass spectrometer is often operated in Selected Ion Monitoring (SIM) mode. In this mode, only the characteristic ions for each target PAH and the internal standard are monitored. For **Phenanthrene-d10**, the molecular ion at  $m/z$  188 is typically monitored.

### 3. Data Analysis and Quantification:

- The concentration of each native PAH is calculated by comparing its peak area to the peak area of the **Phenanthrene-d10** internal standard. A response factor, determined from the analysis of calibration standards containing known concentrations of both the native PAHs and **Phenanthrene-d10**, is used in the calculation. This internal calibration method effectively corrects for variations in sample preparation and instrument response.

## Safety, Handling, and Storage

**Phenanthrene-d10** should be handled by trained personnel in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses.

### Hazard Identification

Hazard Statement	Description	References
H302	Harmful if swallowed	
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	
H400	Very toxic to aquatic life	
H410	Very toxic to aquatic life with long lasting effects	

## Handling and Storage

- Storage: **Phenanthrene-d10** should be stored in a tightly sealed container in a dry, well-ventilated place. Recommended storage temperatures can vary, with some suppliers

suggesting 2-8°C, while others indicate room temperature is acceptable. It should be protected from light.

- Disposal: Disposal of **Phenanthrene-d10** and its containers should be done in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

## Conclusion

**Phenanthrene-d10** is a critical analytical tool for the accurate and reliable quantification of polycyclic aromatic hydrocarbons. Its well-defined physical and chemical properties, coupled with its role as a stable isotopic internal standard, make it an essential component in environmental monitoring, food safety analysis, and toxicological research. The detailed experimental protocols and safety information provided in this guide are intended to support researchers in the effective and safe application of this important compound.

### Need Custom Synthesis?

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## References

- 1. [espublisher.com](https://www.espublisher.com) [espublisher.com]
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